

Application Notes and Protocols: Synthesis and Purification of Paeonilactone C

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These application notes provide a detailed overview of the synthesis and purification of **Paeonilactone C**, a monoterpenoid natural product isolated from plants of the Paeonia genus. The protocols described herein are based on established stereoselective synthetic routes and common purification techniques for natural products.

Chemical Structure and Properties

Paeonilactone C is a bicyclic monoterpenoid with a dense arrangement of stereocenters and oxygen-containing functional groups. Its chemical formula is C₁₇H₁₈O₆, and its structure is characterized by a lactone ring fused to a highly substituted cyclohexane core.

Property	Value
Molecular Formula	C ₁₇ H ₁₈ O ₆
Molecular Weight	318.32 g/mol
IUPAC Name	[(3S,3aR,6S,7aR)-6-hydroxy-6-methyl-2,5-dioxo-3a,4,7,7a-tetrahydro-3H-1-benzofuran-3-yl]methyl benzoate
CAS Number	98751-77-0

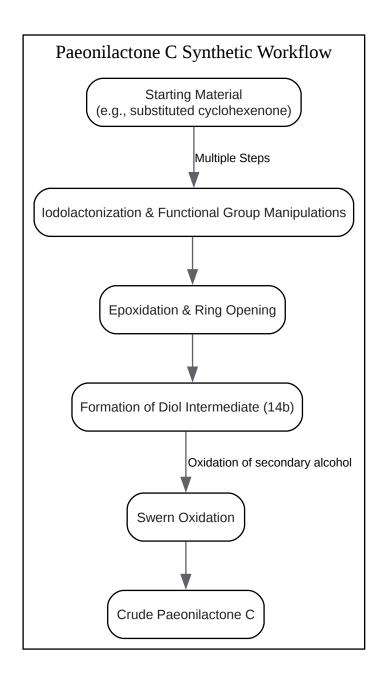




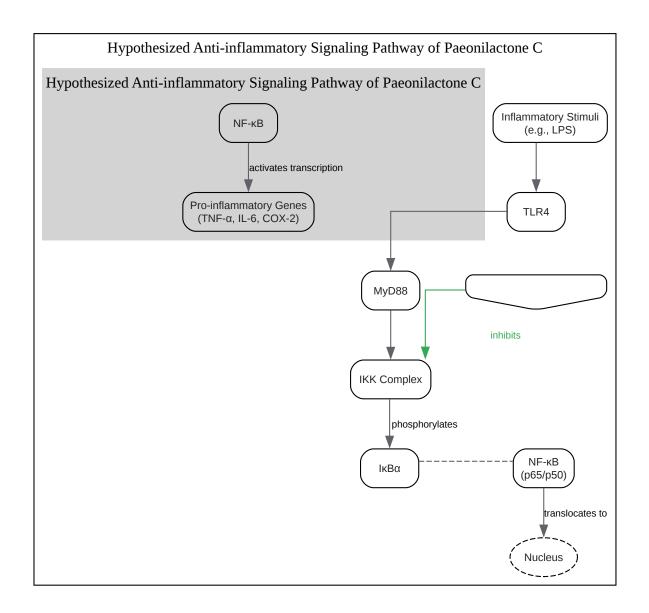
Stereoselective Synthesis of Paeonilactone C

The total synthesis of **Paeonilactone C** can be achieved through a stereoselective route starting from readily available precursors. The following protocol is a composite of reported synthetic strategies, providing a plausible pathway for its laboratory-scale synthesis. The overall synthetic workflow is depicted below.









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